

Personal protective equipment for handling 1-Methylcyclopentene

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Essential Safety and Handling Guide for 1-Methylcyclopentene

For laboratory professionals engaged in drug development and scientific research, the proper handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the use of **1-Methylcyclopentene**, with a focus on personal protective equipment (PPE), operational protocols, and disposal plans. Adherence to these procedures is critical for minimizing risks and fostering a safe research environment.

Immediate Safety and Personal Protection

1-Methylcyclopentene is a highly flammable liquid and vapor that may be fatal if swallowed and enters airways.[1][2] Therefore, strict adherence to PPE protocols is mandatory.

Engineering Controls: Always handle **1-Methylcyclopentene** in a well-ventilated area, preferably within a chemical fume hood.[3] Ensure that eyewash stations and safety showers are readily accessible.[3][4] Electrical equipment should be explosion-proof.[1][5]

Personal Protective Equipment (PPE): A comprehensive PPE strategy is the first line of defense against exposure.

Quantitative Data for Safe Handling



A thorough understanding of the physical and chemical properties of **1-Methylcyclopentene** is crucial for safe handling.

Property	Value	Source
CAS Number	693-89-0	[1]
Molecular Formula	C ₆ H ₁₀	[2]
Molecular Weight	82.14 g/mol	[2]
Appearance	Clear, colorless liquid	[5]
Boiling Point	72 °C / 754 mmHg (lit.)	
Density	0.78 g/mL at 25 °C (lit.)	
Flash Point	-19 °C (-2.2 °F) - closed cup	
Signal Word	Danger	[1]
Hazard Class	Flammable Liquid 2, Aspiration Toxicity 1	[1]

Experimental Protocols: Safe Handling and Disposal

Handling:

- Keep away from heat, sparks, open flames, and hot surfaces.[1][5]
- Keep the container tightly closed.[1][5]
- Ground and bond the container and receiving equipment to prevent static discharge.[1][5]
- Use only non-sparking tools.[1][5]
- Wear protective gloves, protective clothing, eye protection, and face protection.[1][5]

Disposal:

Dispose of contents and container to an approved waste disposal plant.[1][6]



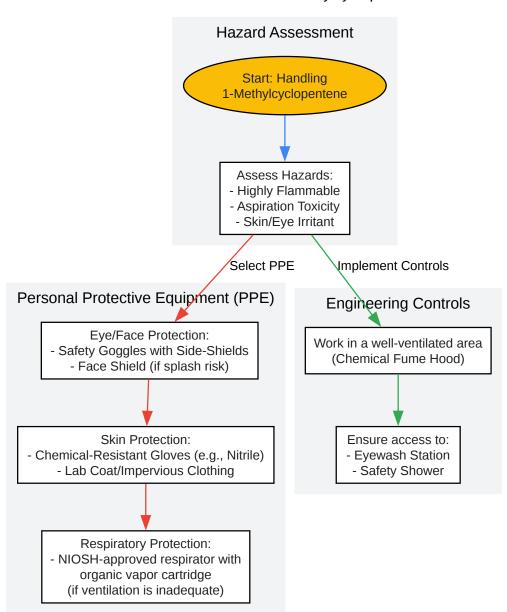
Safety Operating Guide

Check Availability & Pricing

• Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations.[1]

Below are diagrams illustrating the workflow for PPE selection and the operational plan for handling and disposal.



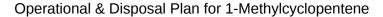


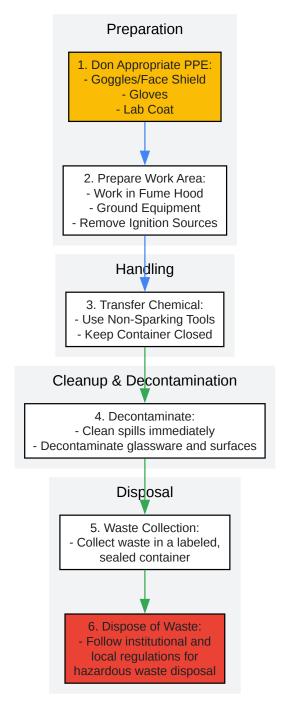
PPE Selection Workflow for 1-Methylcyclopentene

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Caption: PPE Selection Workflow for **1-Methylcyclopentene**.







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Caption: Operational & Disposal Plan for **1-Methylcyclopentene**.



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